

α -Methacryloyloxybenzoic acid physical and chemical properties

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Compound of Interest

Compound Name: *p*-Methacryloyloxybenzoic acid

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An In-depth Technical Guide to **p-Methacryloyloxybenzoic Acid**: Core Physical and Chemical Properties for Researchers

Introduction

p-Methacryloyloxybenzoic acid, also known as 4-(2-methylprop-2-enoyloxy)benzoic acid, is an organic compound with significant potential in polymer chemistry and drug delivery systems. As a derivative of both methacrylic acid and benzoic acid, it combines the polymerizable nature of the methacrylate group with the functional properties of a carboxylic acid attached to a benzene ring. This unique structure allows it to be used as a monomer in the synthesis of functional polymers with applications in creating amphiphilic polyelectrolytes for controlled drug release. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and reactivity for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **p-Methacryloyloxybenzoic acid** are summarized in the table below. These properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value
CAS Number	15721-10-5[1][2]
Molecular Formula	C ₁₁ H ₁₀ O ₄ [1][2]
Molecular Weight	206.19 g/mol [1][2]
Boiling Point	371.8°C at 760 mmHg[1]
Density	1.23 g/cm ³ [1]
Flash Point	147.3°C[1]
Refractive Index	1.549[1]
Vapor Pressure	3.47E-06 mmHg at 25°C[1]
Crystal System	Monoclinic[3]
Space Group	P2 ₁ /n[3]

Experimental Protocols

Synthesis of p-Methacryloyloxybenzoic Acid

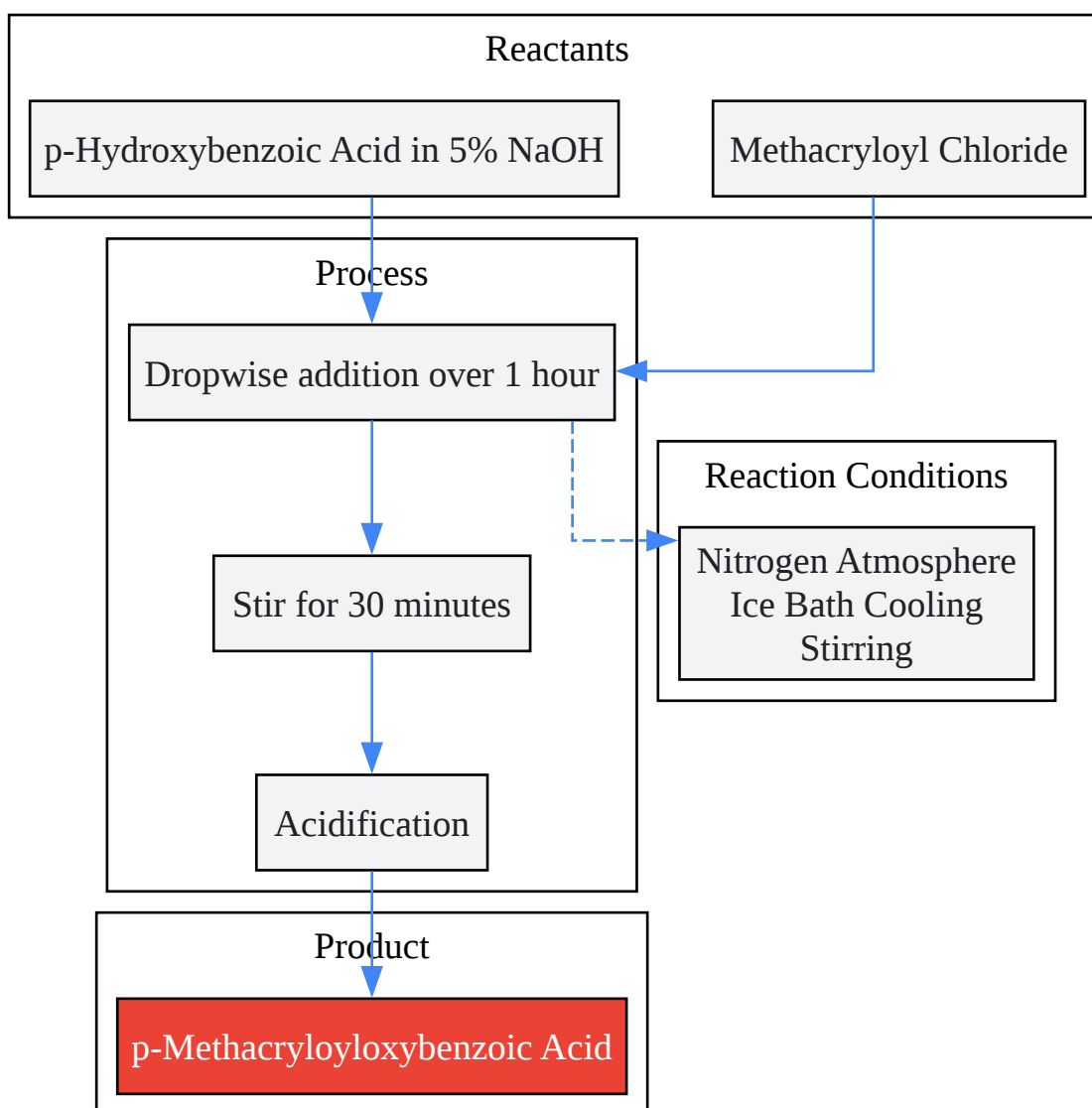
A common method for the synthesis of **p-Methacryloyloxybenzoic acid** involves the acylation of p-hydroxybenzoic acid with methacryloyl chloride.[3]

Materials:

- p-Hydroxybenzoic acid (purified, 45g, 0.326 mol)
- 5% Sodium hydroxide (NaOH) aqueous solution (600 ml)
- Methacryloyl chloride (predistilled, 37.5g, 0.359 mol)
- Ice
- Nitrogen blanket

Procedure:

- A solution of 45g (0.326 mol) of purified p-hydroxybenzoic acid in 600 ml of 5% NaOH aqueous solution is prepared in a suitable reaction vessel.
- The vessel is placed under a nitrogen blanket and cooled with an ice bath.
- While stirring, 37.5g (0.359 mol) of predistilled methacryloyl chloride is added dropwise to the solution over approximately 1 hour.
- After the addition is complete, the mixture is stirred for an additional 30 minutes.
- The clear solution is then acidified to precipitate the product.
- The resulting solid, **p-Methacryloyloxybenzoic acid**, is collected, purified, and dried.



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Synthesis workflow for **p-Methacryloyloxybenzoic acid**.

Reactivity and Polymerization

The methacrylate group in **p-Methacryloyloxybenzoic acid** allows it to undergo polymerization to form poly(**p-methacryloyloxybenzoic acid**). This polymerization can be initiated using various methods, including free-radical initiators or radiation.

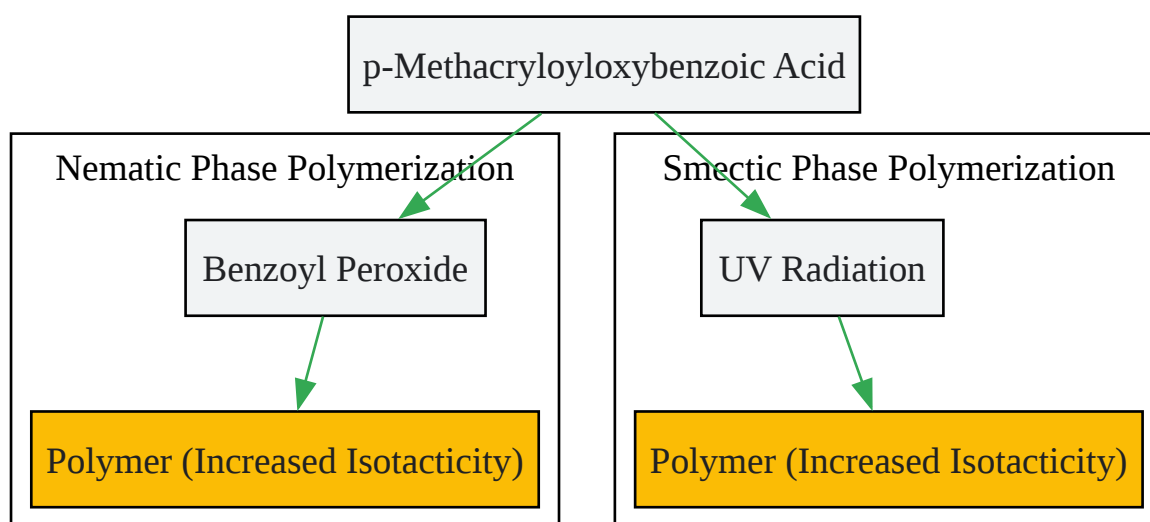
Polymerization in Liquid Crystalline Media

One notable study investigated the polymerization of **p-Methacryloyloxybenzoic acid** within a smectic and a nematic mesophase to produce stereospecific polymers.[4]

Experimental Details:

- Nematogen: Heptyloxybenzoic acid
- Smectogen: Cetyloxybenzoic acid
- Initiator (Nematic Phase): Benzoyl peroxide[4]
- Initiator (Smectic Phase): UV radiation on thin films deposited on mica plates[4]

The tacticity of the resulting polymers was analyzed using infrared and NMR spectroscopy. The study found an increase in the isotactic component when the polymerization was carried out in the nematic and smectic states, which was attributed to the steric organization of the monomer in the mesophase.[4]



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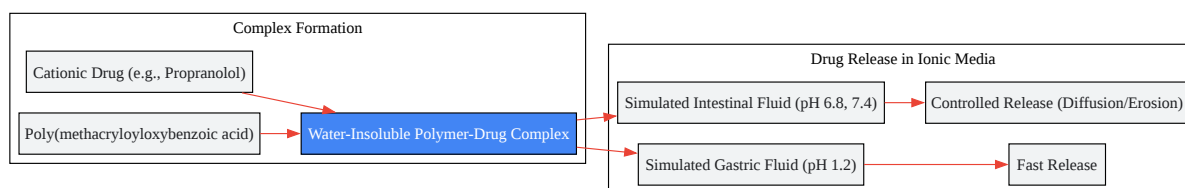
Polymerization of **p-Methacryloyloxybenzoic acid**.

Applications in Drug Delivery

Poly(methacryloyloxy-o-benzoic acid), an amphiphilic weak polyelectrolyte derived from the ortho-isomer, has been investigated as a carrier for the controlled release of cationic drugs.[5]

[6] The polymer forms water-insoluble complexes with cationic drugs, such as propranolol HCl and labetalol HCl, through secondary forces. These complexes are designed to release the bound drug in ionic media.[5][6]

The release mechanism is pH-dependent. For instance, a complex with propranolol showed rapid release in simulated gastric fluid (pH 1.2) but a diffusion-controlled release at higher pH values (6.8 and 7.4).[5][6] In contrast, a complex with the less water-soluble drug labetalol exhibited controlled release across all tested pH values, with the release being governed by the erosion of the compressed tablet.[5] These findings suggest that polymers of methacryloyloxybenzoic acid are promising carriers for oral drug delivery systems, particularly for poorly soluble cationic drugs.[5]



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Drug delivery application of poly(methacryloyloxybenzoic acid).

Biological Activities

Currently, there is limited specific information in the public domain regarding the biological activities of **p-Methacryloyloxybenzoic acid** itself. However, its constituent parts, hydroxybenzoic acids, are known to possess a range of biological activities. For example, p-hydroxybenzoic acid has been reported to have antifungal, antimutagenic, and antimicrobial activities.[7] Further research is required to determine if these properties are retained or modified in the polymeric form or in the monomer itself.

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